

Personal protective equipment for handling DCEBIO

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Compound of Interest

Compound Name: DCEBIO

Cat. No.: B109775

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Essential Safety and Handling Guide for DCEBIO

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **DCEBIO** (5,6-Dichloro-1-ethyl-1,3-dihydro-2H-benzimidazol-2-one), a potent activator of chloride and potassium channels.

This document provides critical safety and logistical information to ensure the safe and effective use of **DCEBIO** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and establishing a secure research environment.

Chemical and Physical Properties

DCEBIO is a benzimidazolone derivative with the following properties:

Property	Value
Chemical Name	5,6-Dichloro-1-ethyl-1,3-dihydro-2H-benzimidazol-2-one
CAS Number	60563-36-2[1][2][3]
Molecular Formula	C ₉ H ₈ Cl ₂ N ₂ O[1][2]
Molecular Weight	231.08 g/mol [2]
Appearance	Solid
Solubility	Soluble in DMSO (to 100 mM) and ethanol (to 100 mM)

Hazard Identification and Safety Precautions

There are conflicting reports regarding the hazardous nature of **DCEBIO**. While some suppliers state it does not meet the criteria for hazard classification under EC Directives, others issue a "Warning" with the following potential hazards[2]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Given this information, a cautious approach is recommended. The toxicological properties of this compound have not been fully investigated[2][4].

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **DCEBIO** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side shields or goggles	To protect against splashes and eye irritation.
Skin and Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved N95 dust mask may be used for handling the solid form to prevent inhalation of dust particles.	To prevent respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **DCEBIO** is crucial for maintaining a safe laboratory environment.

Preparation and Engineering Controls

- Ensure a clean and organized workspace.
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid compound or preparing stock solutions[2].
- Have an emergency eyewash station and safety shower readily accessible.

Donning PPE

- Put on a laboratory coat.
- Wear safety glasses or goggles.

- Put on chemical-resistant gloves.

Weighing and Solution Preparation

- When weighing the solid, do so in a location that minimizes the potential for dust dispersion.
- To prepare a stock solution, carefully add the solvent (e.g., DMSO, ethanol) to the vial containing the pre-weighed **DCEBIO**.
- Ensure the container is tightly sealed after preparation.

Experimental Use

- Handle all solutions containing **DCEBIO** with care to avoid splashes and aerosol generation.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.

Decontamination and Doffing PPE

- After handling is complete, decontaminate the work area with an appropriate cleaning agent.
- Remove gloves first, avoiding contact with the outside of the glove.
- Remove your lab coat.
- Wash hands thoroughly with soap and water.

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Exposure Scenario	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention[2].
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists[2].
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention[2].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[2].
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow institutional emergency procedures.

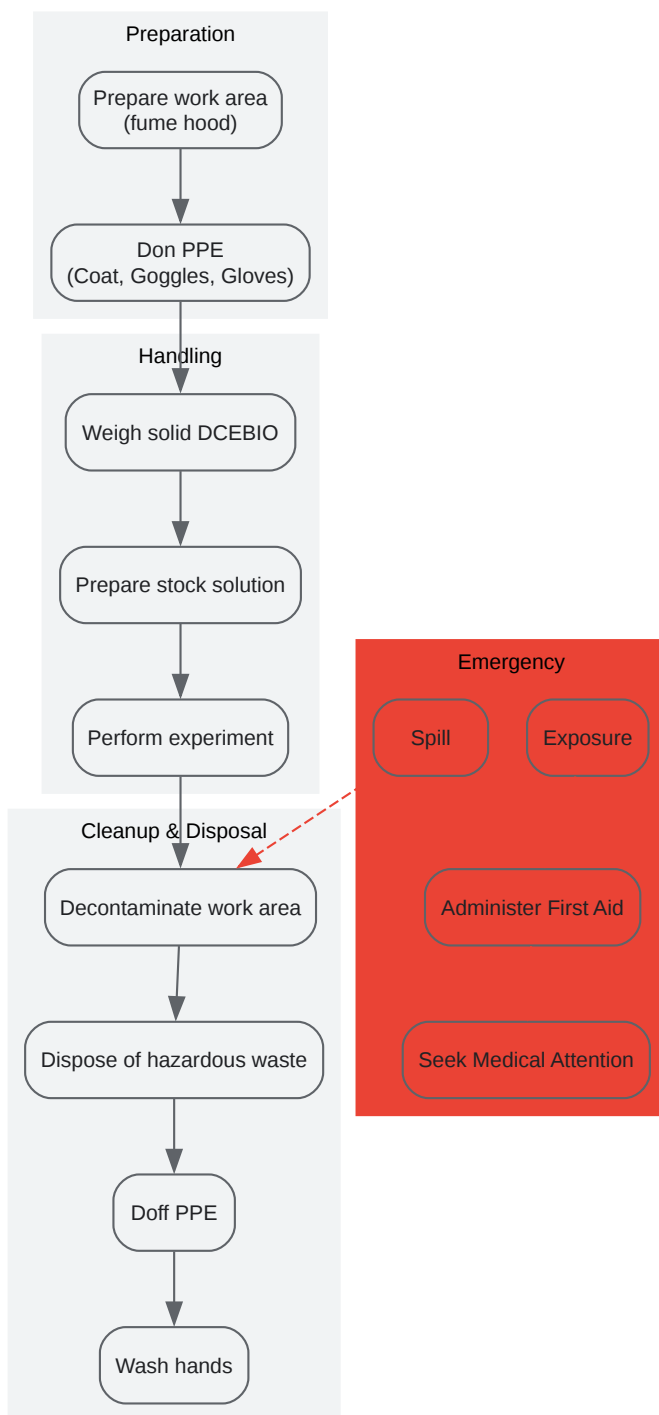
Disposal Plan

All waste containing **DCEBIO** must be handled as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid DCEBIO	Dispose of in a designated hazardous waste container.
Solutions containing DCEBIO	Collect in a sealed, properly labeled hazardous waste container.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container.
Contaminated PPE (e.g., gloves)	Dispose of in a designated solid hazardous waste container.

Note: Do not dispose of **DCEBIO** or its solutions down the drain or in the regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **DCEBIO**.

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